

# Essential Safety and Logistical Information for Handling Carbaryl-d3

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Carbaryl-d3

Cat. No.: B15616499

[Get Quote](#)

For researchers, scientists, and drug development professionals, the safe handling and disposal of chemical compounds are paramount. This document provides immediate and essential procedural guidance for the personal protective equipment (PPE), operational plans, and disposal of **Carbaryl-d3**. While **Carbaryl-d3** is a deuterated form of Carbaryl, its handling and safety precautions are analogous to the parent compound.

## Health Hazard Information

Carbaryl is a carbamate insecticide that acts as a cholinesterase inhibitor, potentially causing neurological effects.<sup>[1]</sup> Acute exposure can lead to symptoms such as nausea, vomiting, blurred vision, and in severe cases, respiratory failure.<sup>[1]</sup> Chronic exposure may result in headaches, memory loss, and muscle weakness.<sup>[1]</sup> Carbaryl is classified by the EPA as a Group D substance, not classifiable as to human carcinogenicity.<sup>[1]</sup>

## Data Presentation

The following tables summarize key quantitative data regarding the toxicity and occupational exposure limits for Carbaryl.

Table 1: Toxicity Data for Carbaryl

| Toxicity Metric | Value         | Species      | Route      |
|-----------------|---------------|--------------|------------|
| Oral LD50       | 302.6 mg/kg   | Male Rat     | Oral       |
| Oral LD50       | 311.5 mg/kg   | Female Rat   | Oral       |
| Dermal LD50     | >2000 mg/kg   | Rat & Rabbit | Dermal     |
| Inhalation LC50 | >3.4 mg/L     | Rat          | Inhalation |
| Oral LD50       | 710 mg/kg     | Rabbit       | Oral       |
| Oral LD50       | 125-250 mg/kg | Cat          | Oral       |

Source: National Pesticide Information Center[2][3]

Table 2: Occupational Exposure Limits for Carbaryl

| Organization | Exposure Limit (8-hour TWA) |
|--------------|-----------------------------|
| OSHA (PEL)   | 5 mg/m <sup>3</sup>         |
| NIOSH (REL)  | 5 mg/m <sup>3</sup>         |
| ACGIH (TLV)  | 5 mg/m <sup>3</sup>         |

Source: Occupational Safety and Health Administration, National Institute for Occupational Safety and Health, American Conference of Governmental Industrial Hygienists[4][5][6]

## Experimental Protocols: Handling and Spill Cleanup

Personal Protective Equipment (PPE):

Proper PPE is the first line of defense against exposure. The following equipment is mandatory when handling **Carbaryl-d3**:

- **Gloves:** Chemical-resistant gloves are essential. Nitrile, butyl rubber, or neoprene gloves are recommended.[7] Avoid using leather or cloth gloves as they can absorb the chemical.

- **Eye Protection:** Chemical splash goggles or a face shield should be worn to protect against splashes.
- **Respiratory Protection:** In areas with insufficient ventilation or when handling powders, a NIOSH-approved respirator with an organic vapor (OV) cartridge is required.
- **Protective Clothing:** A lab coat or chemical-resistant apron should be worn. For larger quantities or in case of a significant spill risk, chemical-resistant coveralls are recommended.
- **Footwear:** Closed-toe shoes are mandatory. In areas with a high risk of spills, chemical-resistant boots should be worn.

#### Spill Cleanup Protocol:

In the event of a spill, follow these steps immediately:

- **Evacuate and Ventilate:** Evacuate all non-essential personnel from the immediate area and ensure adequate ventilation.
- **Don Appropriate PPE:** Before attempting to clean the spill, ensure you are wearing the full complement of recommended PPE.
- **Contain the Spill:** For liquid spills, use an absorbent material like sand, vermiculite, or a commercial sorbent to contain the spill. For solid spills, carefully sweep or scoop the material to avoid creating dust.
- **Decontaminate the Area:** Once the bulk of the spill is removed, decontaminate the area using a solution of household bleach and hydrated lime.
- **Collect and Dispose of Waste:** All contaminated materials, including absorbent materials and cleaning supplies, must be collected in a sealed, labeled container for hazardous waste disposal.

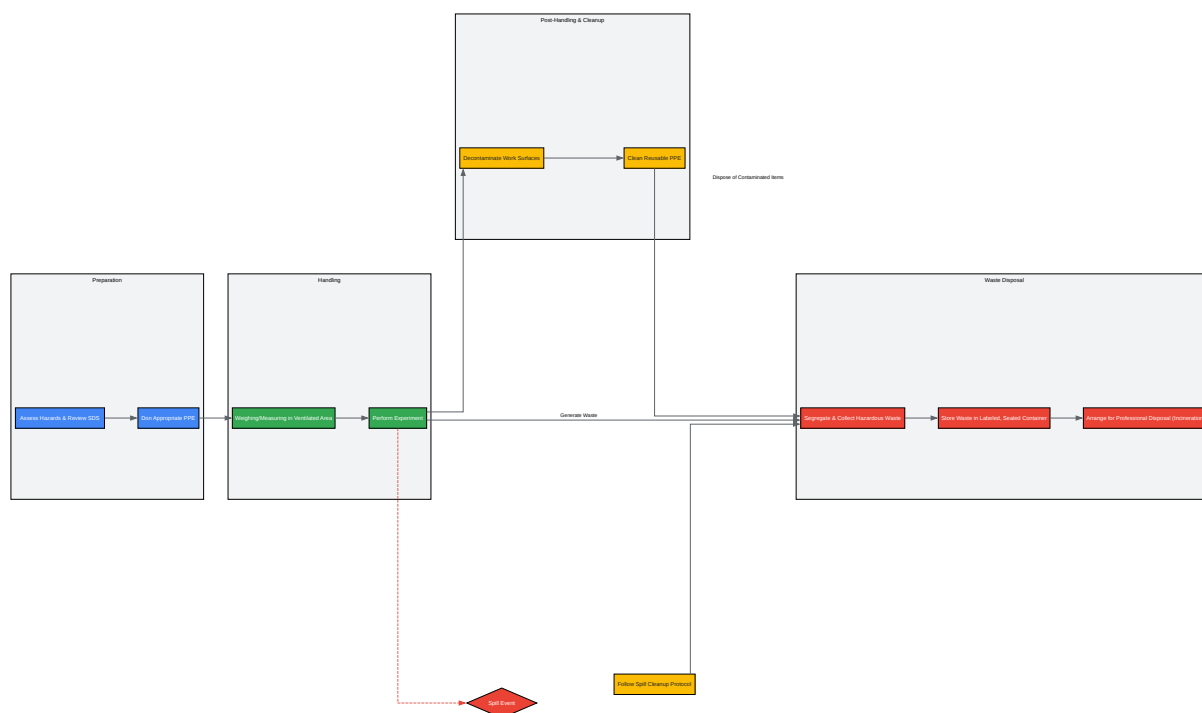
## Disposal Plan

The disposal of **Carbaryl-d3** and its associated waste must be handled with care to prevent environmental contamination.

- **Waste Collection:** All waste materials contaminated with **Carbaryl-d3**, including empty containers, used PPE, and spill cleanup debris, should be collected in clearly labeled, sealed, and compatible hazardous waste containers.
- **Disposal Method:** The recommended method for the disposal of carbamate pesticide waste is incineration by a licensed hazardous waste disposal facility. This ensures the complete destruction of the toxic organic components.
- **Regulatory Compliance:** All disposal activities must be conducted in accordance with local, state, and federal regulations. Contact your institution's Environmental Health and Safety (EHS) department for specific guidance and to arrange for waste pickup.

## Mandatory Visualization

The following diagram illustrates the standard workflow for the safe handling and disposal of **Carbaryl-d3**.



[Click to download full resolution via product page](#)

Caption: Workflow for Safe Handling and Disposal of **Carbaryl-d3**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. epa.gov [epa.gov]
- 2. npic.orst.edu [npic.orst.edu]
- 3. response.epa.gov [response.epa.gov]
- 4. nj.gov [nj.gov]
- 5. Carbaryl - IDLH | NIOSH | CDC [cdc.gov]
- 6. CARBARYL | Occupational Safety and Health Administration [osha.gov]
- 7. Carbaryl | C12H11NO2 | CID 6129 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Carbaryl-d3]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15616499#personal-protective-equipment-for-handling-carbaryl-d3\]](https://www.benchchem.com/product/b15616499#personal-protective-equipment-for-handling-carbaryl-d3)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)